

Physicochemical properties of (S)-(+)-Linalool

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Compound of Interest

Compound Name: (+)-Linalool

CAS No.: 126-90-9

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An In-Depth Technical Guide to the Physicochemical Properties of (S)-(+)-Linalool

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of (S)-(+)-Linalool, also known as coriandrol.[1][2] (S)-(+)-Linalool is the (S)-enantiomer of linalool, a naturally occurring terpene alcohol found in a wide variety of flowers and spice plants.[3][4][5] Due to its distinct sweet, floral, and citric aroma, it is a significant compound in the fragrance, flavor, and cosmetic industries.[6][7] This document details its chemical and physical characteristics, provides experimental protocols for its analysis, and illustrates key processes through diagrams for enhanced clarity.

Chemical and Physical Properties

The fundamental properties of (S)-(+)-Linalool are summarized below. These values are critical for its application in various scientific and industrial contexts.

Table 1: General and Chemical Properties of (S)-(+)-Linalool

Property	Value	Reference
IUPAC Name	(3S)-3,7-dimethylocta-1,6-dien-3-ol	[3]
Synonyms	(+)-Linalool, Coriandrol, d-Linalool	[1][2][3]
Molecular Formula	C ₁₀ H ₁₈ O	[1][3][8]
Molecular Weight	154.25 g/mol	[1][3][8]
CAS Number	126-90-9	[3]
Appearance	Colorless to pale yellow liquid/oil	[5][8][9]
Odor	Sweet, floral, with citric notes	[6][7]

Table 2: Physicochemical Data for (S)-(+)-Linalool

Property	Value	Conditions	Reference
Boiling Point	198–199 °C	at 760 mmHg	[8][10]
Melting Point	< -20 °C	[10]	
Density	~0.862 g/cm ³	at 20 °C	[8]
Refractive Index	~1.4623	at 20 °C, Sodium D-line	[11]
Specific Optical Rotation ([α] _D)	+17.4° to +19°	Ethanol	[12][13][14]
Water Solubility	1.45 - 1.59 g/L	at 25 °C	[2][15]
Solubility in Organic Solvents	Soluble	In ethanol, ether, propylene glycol, fixed oils	[2][15][16]
Insolubility	Insoluble	In glycerol	[2][15]
Vapor Pressure	0.17 mmHg	at 25 °C	[17][18]
Flash Point	75 °C (167 °F)	[1]	

Experimental Protocols

Accurate determination of the physicochemical properties of chiral molecules like (S)-(+)-**Linalool** is essential for quality control and research. The following sections detail the methodologies for key analytical experiments.

Determination of Specific Optical Rotation

Optical rotation is a critical property for distinguishing between enantiomers. The measurement quantifies the rotation of plane-polarized light as it passes through a sample.[19][20]

Principle: Chiral molecules rotate the plane of polarized light. The direction and magnitude of this rotation are unique to the enantiomer. Dextrorotatory compounds, designated as (+), rotate the plane clockwise.[21][22]

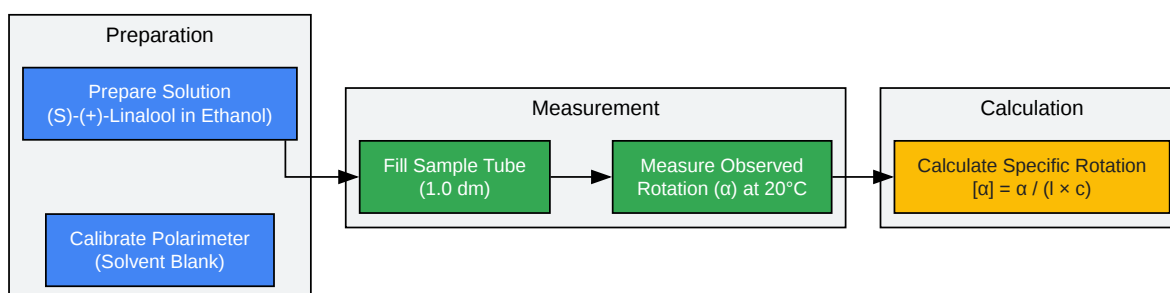
Apparatus:

- Polarimeter (accurate to at least 0.05°)[21]
- Sodium D-line light source (589.3 nm)[21]
- Polarimeter sample tube (standard length 1.0 dm)
- Volumetric flasks and pipettes
- Analytical balance

Methodology:

- Instrument Calibration: Determine the zero point of the polarimeter by running a blank measurement with the sample tube filled only with the specified solvent (e.g., ethanol).[21]
- Sample Preparation: Accurately weigh a known amount of (S)-(+)-**Linalool** and dissolve it in a precise volume of a suitable solvent (e.g., ethanol) to achieve a known concentration (c), expressed in g/mL.[22][23]
- Measurement:
 - Rinse the polarimeter tube with the prepared solution and then fill it, ensuring no air bubbles are present.
 - Place the filled tube in the polarimeter.
 - Record the observed angular rotation (α) at a constant temperature, typically 20°C or 25°C.[21]
- Calculation of Specific Rotation: The specific rotation ($[\alpha]$) is calculated using the following formula:[22]
 - $[\alpha] = \alpha / (l \times c)$
 - Where:

- α = observed rotation in degrees
- l = path length of the sample tube in decimeters (dm)
- c = concentration of the solution in g/mL



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Workflow for Measuring Optical Rotation.

Enantiomeric Analysis by Chiral Gas Chromatography (GC)

To determine the enantiomeric purity or the ratio of (S)-**(+)-Linalool** to its (R)-(-)-enantiomer in a sample, chiral gas chromatography is the standard method.[4][24]

Principle: This technique uses a capillary column with a chiral stationary phase (CSP), often a derivatized cyclodextrin.[25][26] The two enantiomers interact differently with the CSP, forming transient diastereomeric complexes with slightly different thermodynamic stabilities.[27] This difference in interaction leads to different retention times, allowing for their separation and quantification.[27][28]

Apparatus:

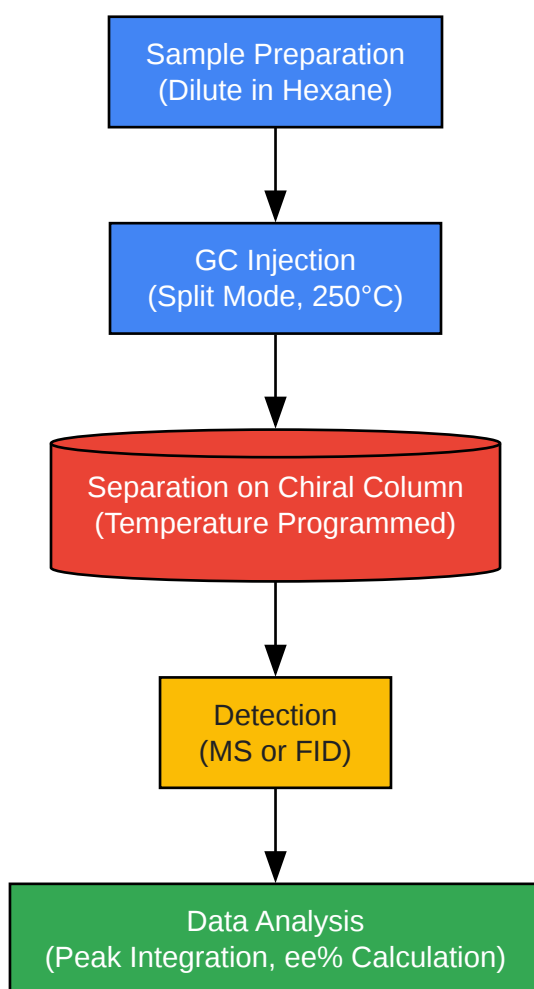
- Gas Chromatograph (GC) system
- Chiral capillary column (e.g., modified γ -cyclodextrin stationary phase)[13]

- Mass Spectrometer (MS) or Flame Ionization Detector (FID)
- Autosampler and vials
- Helium or hydrogen carrier gas

Methodology:

- Sample Preparation: Dilute the essential oil or linalool sample in a suitable volatile solvent (e.g., hexane or dichloromethane) to an appropriate concentration (e.g., 1% v/v).[4]
- GC-MS/FID Method Setup:
 - Injector: Set to a temperature that ensures rapid volatilization without thermal degradation (e.g., 250°C). Use split mode injection.
 - Oven Program: Implement a temperature program that provides optimal separation of the enantiomers. A typical program might start at a low temperature (e.g., 60°C), hold for several minutes, and then ramp at a controlled rate (e.g., 4°C/min) to a final temperature (e.g., 220°C).[13]
 - Carrier Gas: Maintain a constant flow rate of the carrier gas (e.g., Helium).
 - Detector: Set the MS or FID to the appropriate temperature and acquisition parameters.
- Analysis:
 - Inject the prepared sample into the GC system.
 - The enantiomers are separated on the chiral column as they pass through it.
 - The detector records the signal as each enantiomer elutes.
- Data Interpretation:
 - Identify the peaks corresponding to (S)-**(+)-Linalool** and (R)-**(-)-Linalool** based on their retention times, confirmed by running authentic standards.[4]

- Calculate the percentage of each enantiomer by integrating the area under their respective peaks.
- The enantiomeric excess (ee%) can be calculated from the peak areas of the two enantiomers.[4]

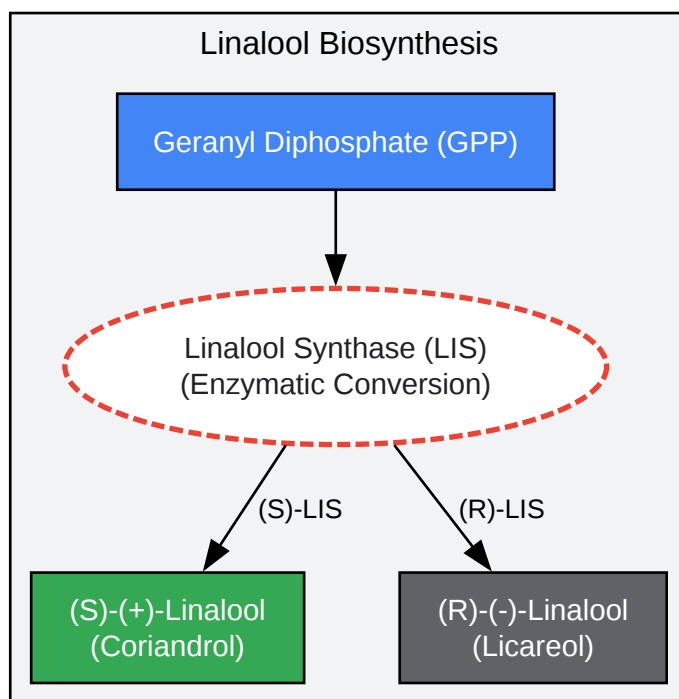


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Experimental Workflow for Chiral GC Analysis.

Biosynthetic Pathway

In nature, linalool is synthesized in plants from geranyl diphosphate (GPP), a common precursor in the terpene synthesis pathway. The specific enantiomer produced, (S)-(+)-**Linalool** or (R)-(-)-Linalool, is determined by the stereospecificity of the enzyme linalool synthase (LIS) present in the particular plant species.[4]



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Simplified Biosynthetic Pathway of Linalool Enantiomers.

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